

physical and chemical properties of 3-AP-Me

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Compound of Interest		
Compound Name:	3-AP-Me	
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Potential Candidates for "3-AP-Me" 3-Aminopyridine

Also known as 3-pyridylamine or β -aminopyridine, this compound consists of a pyridine ring with an amino group attached at the 3-position.

Chemical and Physical Properties:

- Appearance: White to yellow-brown crystals with an unpleasant odor.[1][2]
- Molecular Formula: C₅H6N2[2][3][4]
- Molecular Weight: 94.117 g/mol .[3]
- Melting Point: 60-63 °C.[5][6]
- Boiling Point: 248 °C.[3][5][6]
- Solubility: Soluble in water, alcohol, and benzene.[3][6]
- CAS Number: 462-08-8.[2][3][5][7][8]

Applications and Reactivity: 3-Aminopyridine is used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and colorants.[6] It can act as a potassium channel blocker and has been investigated for its potential in treating neurological disorders like multiple sclerosis.[7] Synthesis methods include the Hofmann rearrangement of nicotinamide.[3][7]



3-(Aminomethyl)pyridine

Also known as 3-picolylamine, this compound has a methylamine group attached to the 3-position of the pyridine ring.

Chemical and Physical Properties:

Appearance: Colorless to light yellow liquid.[9]

Molecular Formula: C₆H₈N₂[10][11]

Molecular Weight: 108.14 g/mol .[10][11]

Melting Point: -21 °C.[10][11][12]

Boiling Point: 73-74 °C at 1 mmHg.[10][11][12]

Density: 1.062 g/mL at 25 °C.[10][11][12]

 Solubility: Soluble in alcohols, ether, and chloroform; insoluble in neutral water but soluble in acidic water.[9]

CAS Number: 3731-52-0.[10][11][12]

Applications and Reactivity: This compound is a common intermediate in the synthesis of organic chemicals and insecticides, such as the rodenticide Mousekill.[9] It is also used in the preparation of metal complexes.[12] Its structure contains both a pyridine unit and an amino group, giving it significant alkalinity.[9]

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